

A Technical Guide to 2-acetamido-6-chloropurine: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: **2-acetamido-6-chloropurine**

Cat. No.: **B1275489**

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Introduction

2-acetamido-6-chloropurine is a high-value purine derivative that serves as a critical synthetic intermediate in medicinal chemistry and anticancer research.^[1] Its molecular architecture, which includes a reactive chlorine atom at the 6-position and a protecting acetamido group at the 2-position, makes it an exceptionally versatile precursor for the development of novel nucleoside analogs and other complex purine-based molecules.^[1] This technical guide provides an in-depth overview of its properties, synthesis, and significant applications, particularly in the realm of drug discovery and development.

Core Properties and Identification

The fundamental chemical and physical properties of **2-acetamido-6-chloropurine** are summarized below. These characteristics are essential for its handling, storage, and application in synthetic chemistry.

Property	Value	Reference
CAS Number	7602-01-9	[1] [2]
Molecular Formula	C7H6CIN5O	Inferred from structure
Molecular Weight	211.61 g/mol	[2]
Appearance	White solid	[2]
Melting Point	>300 °C	[3]

Synthesis Protocol

The synthesis of **2-acetamido-6-chloropurine** is most commonly achieved through the acetylation of 2-amino-6-chloropurine. The following protocol is based on established laboratory methods.[\[2\]](#)

Objective: To synthesize N-(6-chloro-9H-purin-2-yl)acetamide (**2-acetamido-6-chloropurine**) from 2-amino-6-chloropurine.

Materials:

- 2-amino-6-chloropurine
- Acetic anhydride
- Ether
- Methanol (for chromatography)
- Water (for chromatography)

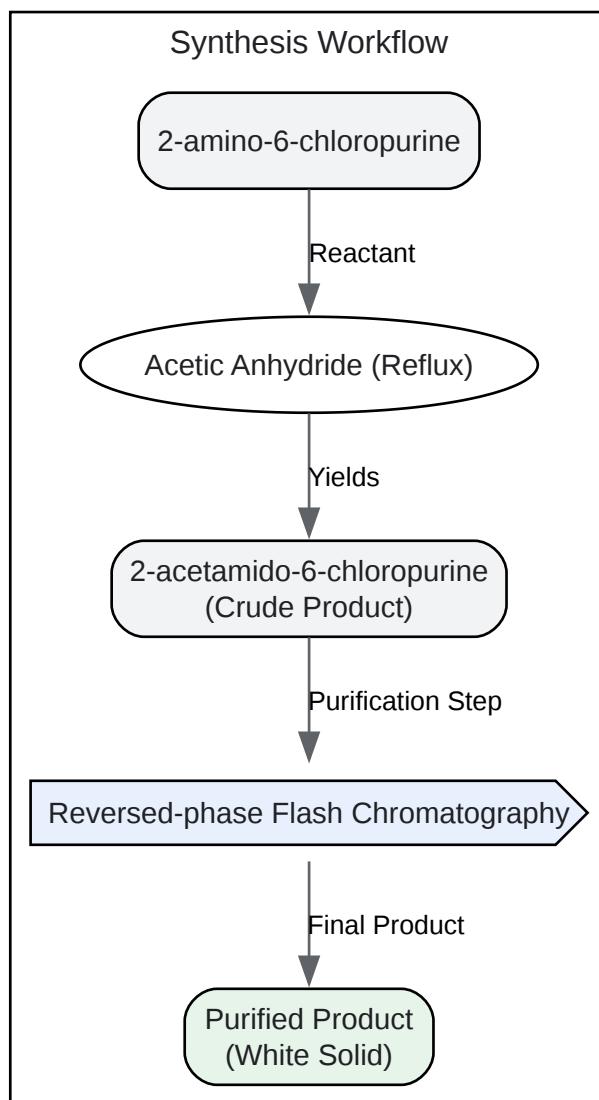
Equipment:

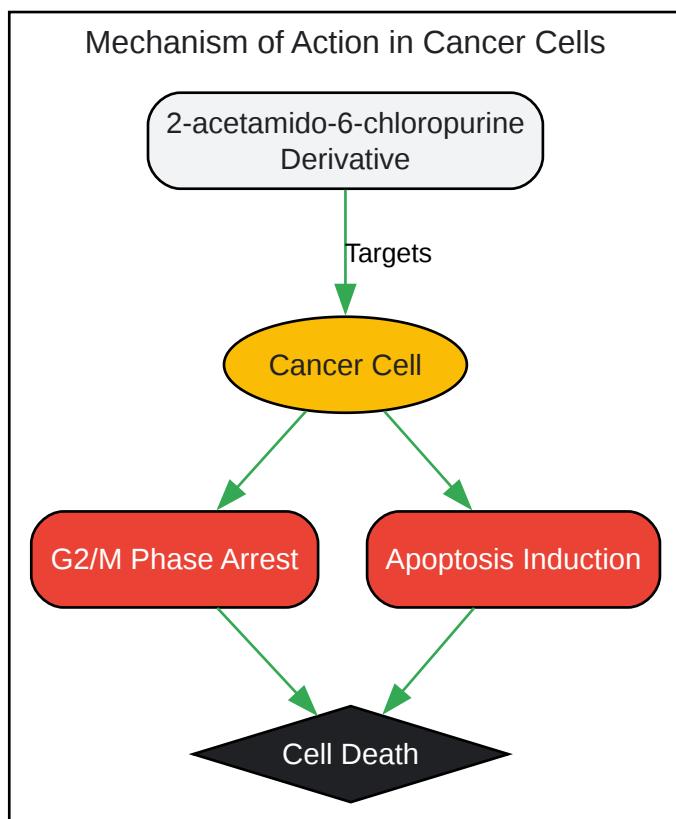
- Reaction flask
- Reflux condenser
- Heating mantle or oil bath

- Filtration apparatus (e.g., Büchner funnel)
- Reversed-phase flash column chromatography system
- LC-MS for analysis

Procedure:

- Preheat acetic anhydride (25 mL) to 180 °C in a suitable reaction flask.
- Add 2-amino-6-chloropurine (2 g) to the preheated acetic anhydride.
- Heat the reaction mixture to reflux and maintain for an overnight period.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Induce precipitation of the product by adding ether to the cooled mixture.
- Collect the solid product by filtration and ensure it is thoroughly dried.
- Purify the crude product using reversed-phase flash column chromatography with a gradient elution of 0-60% aqueous methanol.
- Confirm the identity and purity of the final product, which should present as a white solid, using LC-MS analysis (expected m/z: 212 [M+H]+).[\[2\]](#)





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References

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